

# Personal protective equipment for handling Abeprazan

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## Compound of Interest

Compound Name: Abeprazan

Cat. No.: B605094

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## Essential Safety and Handling Guide for Abeprazan

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Abeprazan**. The following procedures and recommendations are compiled to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

### Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Abeprazan**, the following personal protective equipment is mandatory.

| PPE Category           | Item                | Specification   |
|------------------------|---------------------|---|
| Eye Protection         | Safety Goggles      | Tightly fitting with side-shields, conforming to EN 166 (EU) or NIOSH (US) standards.[1]                  |
| Hand Protection        | Protective Gloves   | Chemical-impermeable gloves, inspected prior to use.[1]   |
| Body Protection        | Impervious Clothing | Fire/flammable resistant and impervious clothing should be worn.[1]                                       |
| Respiratory Protection | Respirator          | A full-face respirator should be used if exposure limits are exceeded or if irritation is experienced.[1] |

## Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the stability of **Abeprazan** and ensuring a safe laboratory environment.

### Handling:

- Work in a well-ventilated area.[1]
- Avoid the formation of dust and aerosols.[1][2][3]
- Avoid contact with skin, eyes, and inhalation.[2][3]
- Use non-sparking tools to prevent fire from electrostatic discharge.[1]
- Do not eat, drink, or smoke in areas where **Abeprazan** is handled.[3]

### Storage:

- Keep the container tightly sealed.[1][2][3]

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Protect from direct sunlight and sources of ignition.[\[2\]](#)[\[3\]](#)

| Storage Condition | Temperature | Duration |
|-------------------|-------------|----------|
| Powder            | -20°C       | 6 months |
| In Solvent        | -80°C       |          |
| -20°C             | 1 month     |          |

## Emergency First Aid Procedures

In the event of exposure to **Abeprazan**, follow these first aid measures immediately.

| Exposure Route | First Aid Procedure  |
|----------------|--|
| Eye Contact    | Remove contact lenses if present. Immediately flush eyes with large amounts of water, separating eyelids to ensure thorough flushing. Seek prompt medical attention. <a href="#">[2]</a> <a href="#">[3]</a> |
| Skin Contact   | Remove contaminated clothing and shoes. Thoroughly rinse the skin with plenty of water. Consult a physician. <a href="#">[2]</a> <a href="#">[3]</a>   |
| Inhalation     | Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. <a href="#">[2]</a>   |
| Ingestion      | Wash out the mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately. <a href="#">[1]</a> <a href="#">[2]</a>  |

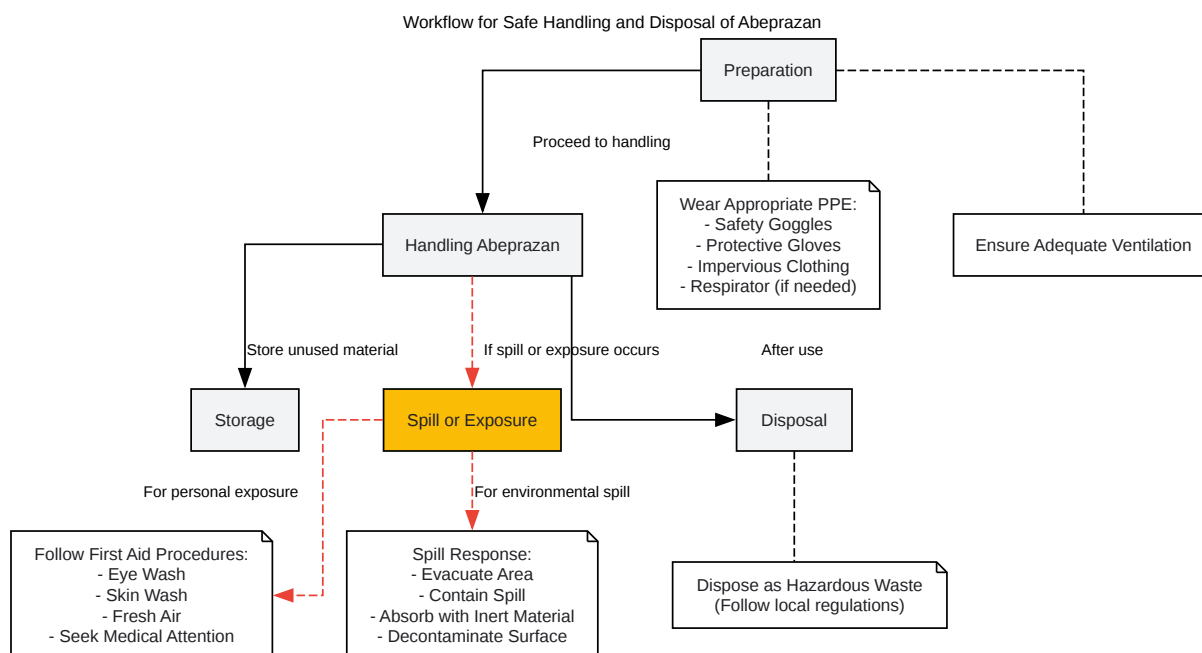
## Disposal Plan

Proper disposal of **Abeprazan** and its containers is essential to prevent environmental contamination.

- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[3]
- Spill Containment: In case of a spill, prevent further leakage if it is safe to do so. Do not allow the chemical to enter drains.[1]
- Spill Cleanup: Absorb solutions with a liquid-binding material like diatomite. Decontaminate surfaces by scrubbing with alcohol.[2]

## Abeprazan Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Abeprazan** in a laboratory setting.



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Caption: Workflow for the safe handling and disposal of **Abeprazan**.

## Chemical and Physical Properties

The following table summarizes key properties of **Abeprazan** hydrochloride.

| Property                | Value   |
|-------------------------|---|
| Synonyms                | DWP14012 (hydrochloride), Fexuprazan (hydrochloride)[2]                             |
| Formula                 | C <sub>19</sub> H <sub>18</sub> ClF <sub>3</sub> N <sub>2</sub> O <sub>3</sub> S[2] |
| Molecular Weight        | 446.87[2]   |
| CAS Number              | 1902954-87-3[2]   |
| Stability               | Stable under recommended storage conditions.<br>[2][3]                              |
| Incompatible Materials  | Strong acids/alkalis, strong oxidizing/reducing agents.[2][3]                       |
| Hazardous Decomposition | May decompose and emit toxic fumes under fire conditions.[2][3]                     |

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